

Application Notes and Protocols: Supercritical Fluid Extraction of Cannabichromene (CBC)

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Compound of Interest		
Compound Name:	Cannabichromene	
Cat. No.:	B1668259	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: Supercritical fluid extraction (SFE) using carbon dioxide (CO2) is a sophisticated and environmentally friendly method for extracting cannabinoids from Cannabis sativa L.[1][2] [3]. This technique offers high selectivity and efficiency, yielding solvent-free extracts suitable for pharmaceutical and research applications[1][2]. While much of the research has centered on major cannabinoids like THC and CBD, SFE is also effective for extracting minor cannabinoids, including **Cannabichromene** (CBC)[4][5]. CBC, a non-psychoactive cannabinoid, has demonstrated potential therapeutic properties, including anti-inflammatory, analgesic, and anti-fungal effects[4][6].

These application notes provide a summary of SFE parameters for the general extraction of a broad range of cannabinoids, including CBC, and a detailed protocol based on current literature. It is important to note that the optimization of SFE is often performed for a cannabinoid mixture rather than a single minor cannabinoid. Therefore, the presented parameters reflect conditions that have been found to be effective for the co-extraction of CBC alongside other cannabinoids[4][5][7].

Supercritical Fluid Extraction Parameters for Cannabinoids

The following table summarizes the range of SFE parameters used in various studies for the extraction of cannabinoids, including CBC. The selection of specific parameters can be tuned



to optimize for yield and purity.



Parameter	Optimal Range/Valu e	Tested Range	Co-solvent	Notes	Source(s)
Pressure	235 - 250 bar	100 - 500 bar	Not specified	Higher pressures can increase yield but may decrease selectivity.[4] [8] Pressures up to 320 bar have been used for maximizing yield.[9]	[1][4][8][9]
Temperature	37 - 55 °C	35 - 72 °C	Not specified	Temperature influences CO2 density and solvent strength.[10] Optimal temperatures often balance solubility and selectivity.	[4][8][11]
CO2 Flow Rate	15 g/min	1 - 150 g/min	Not specified	Flow rate has a significant impact on extraction yield and efficiency.[8]	[1][8][9]
Extraction Time	2 - 4 hours	2 - 10 hours	Not specified	Longer extraction times can	[8][9][12]



				increase the yield of certain cannabinoids like CBN.[8]
Co-solvent	5% - 20% Ethanol	0 - 40% Ethanol	Ethanol	The use of a polar cosolvent like ethanol can enhance the [1] extraction of more polar cannabinoids.

Experimental Protocol: Supercritical Fluid Extraction of Cannabinoids

This protocol outlines a general procedure for the extraction of cannabinoids, including CBC, from Cannabis sativa L. using supercritical CO2.

1. Plant Material Preparation:

- · Obtain dried and crushed Cannabis flower material.
- For the extraction of neutral cannabinoids like CBC, a decarboxylation step is recommended. This involves heating the plant material (e.g., at 120°C for 90 minutes) to convert acidic cannabinoids into their neutral forms[8].
- Finely grind the decarboxylated plant material to increase the surface area for extraction[13].

2. SFE System Setup:

- Load the ground plant material into the extraction vessel of the SFE system[14].
- Ensure all connections are secure to prevent leaks at high pressures.
- Set the desired extraction parameters (pressure, temperature) for the extraction vessel and the separator(s). A common starting point for cannabinoid extraction is 250 bar and 37°C[4]



[5].

3. Extraction Process:

- Pressurize the system with CO2 to the desired setpoint.
- Introduce supercritical CO2 into the extraction vessel at the specified flow rate[8]. The supercritical CO2 will act as a solvent, dissolving the cannabinoids and other phytochemicals from the plant matrix[13].
- Maintain the extraction for the desired duration (e.g., 2-4 hours)[8][12].

4. Collection of the Extract:

- The cannabinoid-rich supercritical CO2 is passed through a separator (or a series of separators) where the pressure and/or temperature are reduced[1][13].
- This change in conditions causes the CO2 to lose its solvent power, leading to the
 precipitation of the extracted compounds[13]. The CO2 can then be recycled back into the
 system[13][14].
- A cold separator can be used to maximize the yield by reducing the throttling effect and dry ice formation during depressurization[4][5].

5. Post-Extraction Processing:

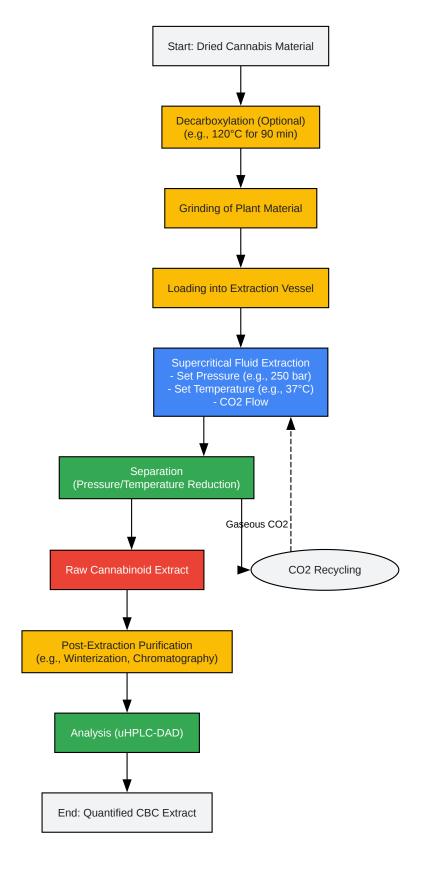
- Collect the raw extract from the separator(s).
- The extract can be further purified using techniques such as winterization (to remove waxes) and chromatography to isolate specific cannabinoids.

6. Analysis:

 Quantify the concentration of CBC and other cannabinoids in the extract using analytical techniques such as Ultra-High-Performance Liquid Chromatography with Diode-Array Detection (uHPLC-DAD)[4][5].

Visualizations Supercritical Fluid Extraction (SFE) Workflow





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Caption: Workflow for the supercritical fluid extraction of **Cannabichromene**.



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